

# Ammonium Dichromate: A Laboratory Source for Pure Nitrogen Generation

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## Compound of Interest

Compound Name: Ammonium dichromate

Cat. No.: B147842

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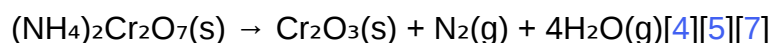
## An In-depth Technical Guide for Researchers and Scientists

The thermal decomposition of **ammonium dichromate**,  $((\text{NH}_4)_2\text{Cr}_2\text{O}_7)$ , serves as a classic and convenient method for the production of pure nitrogen gas in a laboratory setting.[1][2][3] This inorganic salt, upon heating, undergoes a vigorous and exothermic intramolecular redox reaction, yielding nitrogen gas, solid chromium(III) oxide, and water vapor.[4][5][6] The reaction is visually striking, often demonstrated as the "chemical volcano" experiment, due to the production of a large volume of dark green, fluffy chromium(III) oxide.[2][6] This guide provides a comprehensive overview of the chemical principles, experimental protocols, and safety considerations for utilizing **ammonium dichromate** as a source of pure nitrogen.

## Chemical Principles

The thermal decomposition of **ammonium dichromate** is an intramolecular oxidation-reduction reaction where the ammonium ion ( $\text{NH}_4^+$ ) is oxidized and the dichromate ion ( $\text{Cr}_2\text{O}_7^{2-}$ ) is reduced. The chromium in the dichromate ion is in the +6 oxidation state and is reduced to the +3 oxidation state in chromium(III) oxide.[3] Concurrently, the nitrogen in the ammonium ion is oxidized from its -3 state to the 0 oxidation state in elemental nitrogen ( $\text{N}_2$ ).

The balanced chemical equation for this reaction is:



This reaction is thermodynamically unstable and, once initiated by heat, proceeds exothermically and is self-sustaining.[2][6] The primary gaseous product is nitrogen, making it a useful laboratory preparation method.[5][7]

## Quantitative Data

The stoichiometry of the decomposition reaction allows for precise calculation of the expected yield of nitrogen gas. The following table summarizes the key quantitative data for this process.

Parameter	Value	Unit	Source
Molar Mass of $(\text{NH}_4)_2\text{Cr}_2\text{O}_7$	252.07	g/mol	[8]
Molar Mass of $\text{N}_2$	28.01	g/mol	N/A
Molar Mass of $\text{Cr}_2\text{O}_3$	151.99	g/mol	N/A
Molar Mass of $\text{H}_2\text{O}$	18.02	g/mol	N/A
Reaction Stoichiometry	1 mole $(\text{NH}_4)_2\text{Cr}_2\text{O}_7$ yields 1 mole $\text{N}_2$	mole ratio	[8]
Theoretical $\text{N}_2$ Yield	0.111	g $\text{N}_2$ / g $(\text{NH}_4)_2\text{Cr}_2\text{O}_7$	Calculated
Enthalpy of Reaction ( $\Delta H$ )	$-429.1 \pm 3$	kcal/mol	[2]
Initiation Temperature	~190	°C	[9]

## Purity of Nitrogen Gas

The primary gaseous product of the thermal decomposition of **ammonium dichromate** is nitrogen.[7] However, the purity of the collected gas can be affected by the presence of water vapor, which is also a significant product of the reaction.[4][5] Additionally, some studies have noted the evolution of small quantities of ammonia and oxides of nitrogen, particularly if the decomposition is carried out under conditions that differ from the standard procedure.[10] For applications requiring high-purity nitrogen, the collected gas should be passed through a drying agent, such as anhydrous calcium chloride, to remove water vapor.

It is also important to note that the reaction may not go to completion, and some unreacted **ammonium dichromate** may remain mixed with the chromium(III) oxide residue.<sup>[2]</sup>

## Experimental Protocol

This section details the methodology for the laboratory-scale generation of nitrogen gas from the thermal decomposition of **ammonium dichromate**.

Materials and Apparatus:

- **Ammonium dichromate** ( $(\text{NH}_4)_2\text{Cr}_2\text{O}_7$ )
- Large, hard-glass test tube or a small flask
- Bunsen burner or heating mantle
- Gas delivery tube
- Pneumatic trough or a large beaker
- Gas collection jars or cylinders
- Water
- Stand and clamps
- Analytical balance

Safety Precautions:

- **Toxicity and Carcinogenicity:** **Ammonium dichromate** and all chromium(VI) compounds are highly toxic, corrosive, and carcinogenic.<sup>[2][4][11]</sup> Avoid inhalation of dust and direct skin contact.
- **Personal Protective Equipment (PPE):** Always wear safety goggles, a lab coat, and chemical-resistant gloves.

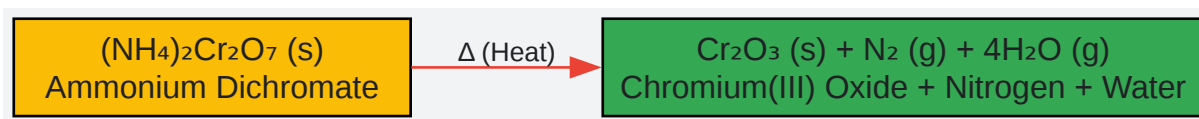
- **Ventilation:** This experiment must be performed in a well-ventilated fume hood to avoid inhalation of the fine chromium(III) oxide particles and any potential gaseous byproducts.
- **Exothermic Reaction:** The reaction is highly exothermic and can be vigorous.[11] Use appropriate heat-resistant glassware and secure the apparatus firmly.
- **Residue Handling:** The resulting chromium(III) oxide is also a skin and respiratory irritant and should be handled with care. Dispose of it according to institutional hazardous waste protocols.

#### Procedure:

- **Apparatus Setup:** Assemble the gas generation and collection apparatus as depicted in the experimental workflow diagram. The reaction vessel (hard-glass test tube) should be clamped securely at a slight angle. The gas delivery tube should lead from the reaction vessel to a pneumatic trough filled with water for gas collection by water displacement.
- **Weighing the Reactant:** Accurately weigh approximately 5-10 grams of **ammonium dichromate** crystals.
- **Reactant Placement:** Carefully place the weighed **ammonium dichromate** into the hard-glass test tube.
- **Initiating the Reaction:** Gently heat the test tube containing the **ammonium dichromate** with a Bunsen burner. The orange crystals will darken and begin to decompose.[2]
- **Controlling the Reaction:** Once the reaction starts, it is self-sustaining and will proceed rapidly.[6] The heating can be moderated or removed as the reaction progresses.
- **Gas Collection:** Collect the evolved nitrogen gas in inverted gas jars filled with water in the pneumatic trough. The nitrogen will displace the water in the jars.
- **Completion and Cooling:** The reaction is complete when the evolution of gas ceases, and the orange **ammonium dichromate** has been completely converted into a voluminous, dark green chromium(III) oxide powder.[2][3] Allow the apparatus to cool down completely before disassembly.

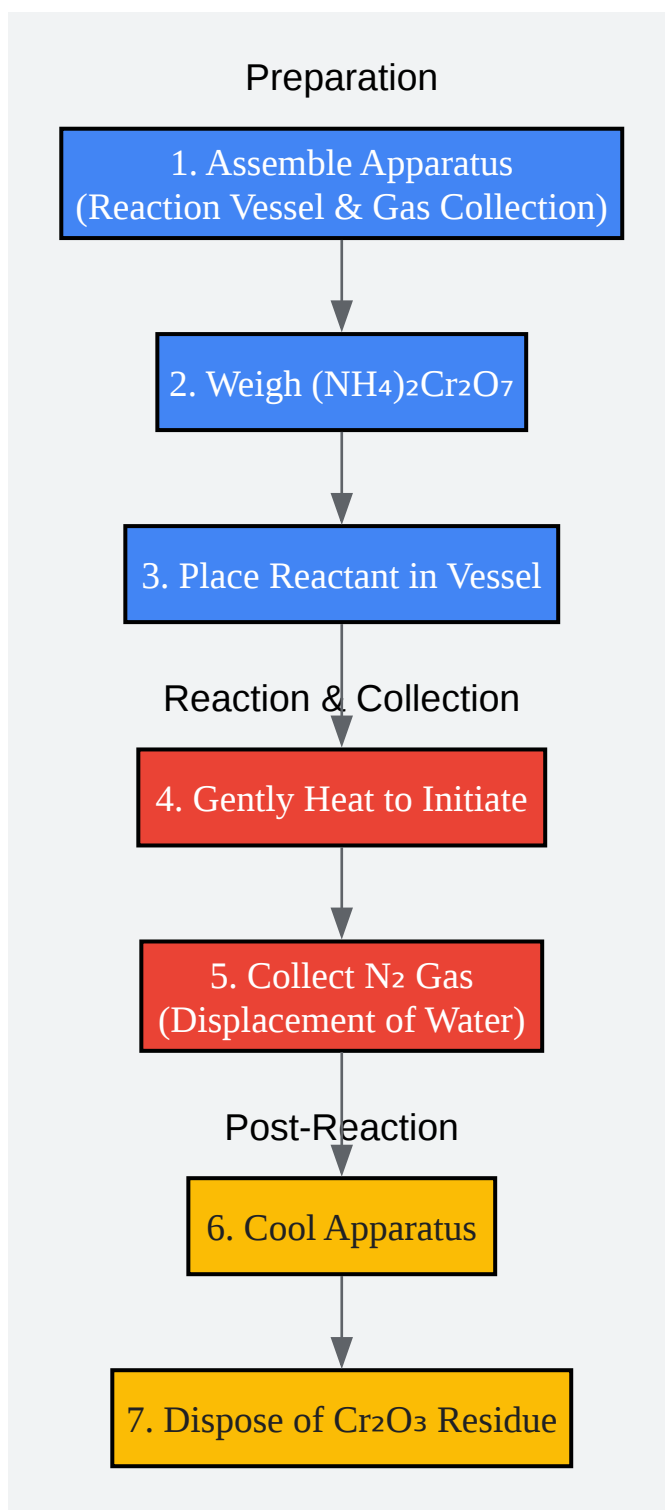
- Residue Disposal: Carefully remove the chromium(III) oxide residue from the test tube and dispose of it as hazardous chemical waste.

## Visualizations



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Caption: Chemical reaction pathway for the thermal decomposition of **ammonium dichromate**.



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Caption: Experimental workflow for nitrogen generation from **ammonium dichromate**.

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